

In-Depth Technical Guide to the Physicochemical Properties of Deuterated Ostarine

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Compound of Interest

Compound Name: Ostarine-d4

Cat. No.: B10824224

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This technical guide provides a comprehensive overview of the core physicochemical properties of deuterated Ostarine, a compound of significant interest in various research and development fields. This document details available quantitative data, outlines relevant experimental protocols, and visualizes key biological pathways and experimental workflows.

Introduction

Ostarine, also known as Enobosarm or MK-2866, is a non-steroidal selective androgen receptor modulator (SARM). Its deuterated analogue, **Ostarine-d4**, is a stable isotope-labeled version of the molecule where four hydrogen atoms on the phenoxy ring have been replaced with deuterium. This isotopic substitution makes it a valuable tool in metabolic studies, pharmacokinetic research, and as an internal standard for quantitative analysis by mass spectrometry. Understanding the physicochemical properties of deuterated Ostarine is crucial for its accurate application in these scientific endeavors.

Physicochemical Properties

The following tables summarize the key physicochemical properties of both Ostarine and its deuterated form, **Ostarine-d4**.

Table 1: General Physicochemical Properties

Property	Ostarine	Deuterated Ostarine (Ostarine-d4)
Chemical Name	(2S)-3-(4-cyanophenoxy)-N-[4-cyano-3-(trifluoromethyl)phenyl]-2-hydroxy-2-methylpropanamide	(2S)-3-(4-cyanophenoxy-d4)-N-[4-cyano-3-(trifluoromethyl)phenyl]-2-hydroxy-2-methylpropanamide
Synonyms	Enobosarm, MK-2866, GTx-024	Enobosarm-d4, MK-2866-d4, GTx-024-d4
CAS Number	841205-47-8	1202044-20-9[1]
Molecular Formula	C ₁₉ H ₁₄ F ₃ N ₃ O ₃	C ₁₉ H ₁₀ D ₄ F ₃ N ₃ O ₃ [1]
Appearance	White to off-white solid	Solid
Isotopic Purity	N/A	≥99% deuterated forms (d ₁ -d ₄) [1]

Table 2: Molar Mass and Melting Point

Property	Ostarine	Deuterated Ostarine (Ostarine-d4)
Molecular Weight	389.33 g/mol	393.35 g/mol [2]
Exact Mass	389.0987 g/mol	393.1238 g/mol
Melting Point	Not specified	92-94 °C (for a deuterated form)

Table 3: Solubility Data

Solvent	Ostarine Solubility	Deuterated Ostarine (Ostarine-d4) Solubility
DMSO	~15 mg/mL	Soluble[1]
DMF	~15 mg/mL	Soluble[1]
Ethanol	~25 mg/mL	Not specified
Methanol	Not specified	Soluble[1]
Aqueous Buffer (PBS, pH 7.2) with Ethanol (1:4)	~0.2 mg/mL	Not specified

Experimental Protocols

Detailed experimental protocols for the determination of physicochemical properties are essential for reproducibility and accuracy. Below are generalized yet detailed methodologies for key experiments.

Determination of Melting Point (Capillary Method)

The melting point of a crystalline solid can be determined using a capillary melting point apparatus.

- Apparatus: Mel-Temp apparatus or similar, capillary tubes, thermometer.
- Procedure:
 - A small, finely powdered sample of the deuterated Ostarine is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a controlled rate. An initial rapid heating can be used to approximate the melting point, followed by a slower, more precise measurement (1-2 °C per minute) as the approximate melting point is approached.

- The temperature range is recorded from the point at which the first drop of liquid appears to the temperature at which the entire sample has melted. For a pure substance, this range should be narrow.

Determination of Aqueous Solubility (Shake-Flask Method)

The equilibrium solubility of a compound in a specific aqueous medium is a critical parameter. The shake-flask method is a common and reliable technique.

- Apparatus: Orbital shaker with temperature control, centrifuge, analytical balance, HPLC or UV-Vis spectrophotometer.
- Procedure:
 - An excess amount of deuterated Ostarine is added to a known volume of the desired aqueous buffer (e.g., phosphate-buffered saline, pH 7.4) in a sealed flask.
 - The flask is agitated in an orbital shaker at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached.
 - After equilibration, the suspension is centrifuged to separate the undissolved solid.
 - An aliquot of the supernatant is carefully removed and filtered.
 - The concentration of deuterated Ostarine in the filtrate is determined using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.

Characterization by Mass Spectrometry (LC-MS/MS)

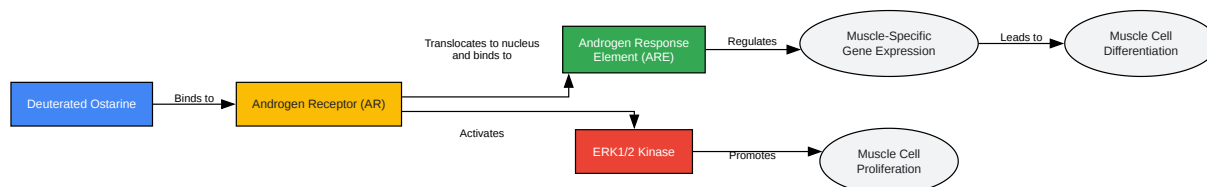
Liquid chromatography-tandem mass spectrometry is a powerful tool for the identification and quantification of deuterated compounds.

- Instrumentation: A high-performance liquid chromatograph coupled to a tandem mass spectrometer (e.g., a triple quadrupole or high-resolution mass spectrometer).
- Sample Preparation: A stock solution of deuterated Ostarine is prepared in a suitable organic solvent (e.g., methanol) and then diluted to the desired concentration.

- **Chromatographic Conditions:** A reverse-phase C18 column is typically used with a mobile phase gradient of water and an organic solvent (e.g., acetonitrile or methanol), often with an additive like formic acid to improve ionization.
- **Mass Spectrometry Parameters:** The mass spectrometer is operated in a suitable ionization mode (positive or negative electrospray ionization). For quantitative analysis, multiple reaction monitoring (MRM) is employed, where specific precursor-to-product ion transitions are monitored. For structural confirmation, full scan and product ion scan modes are used to determine the exact mass and fragmentation pattern.

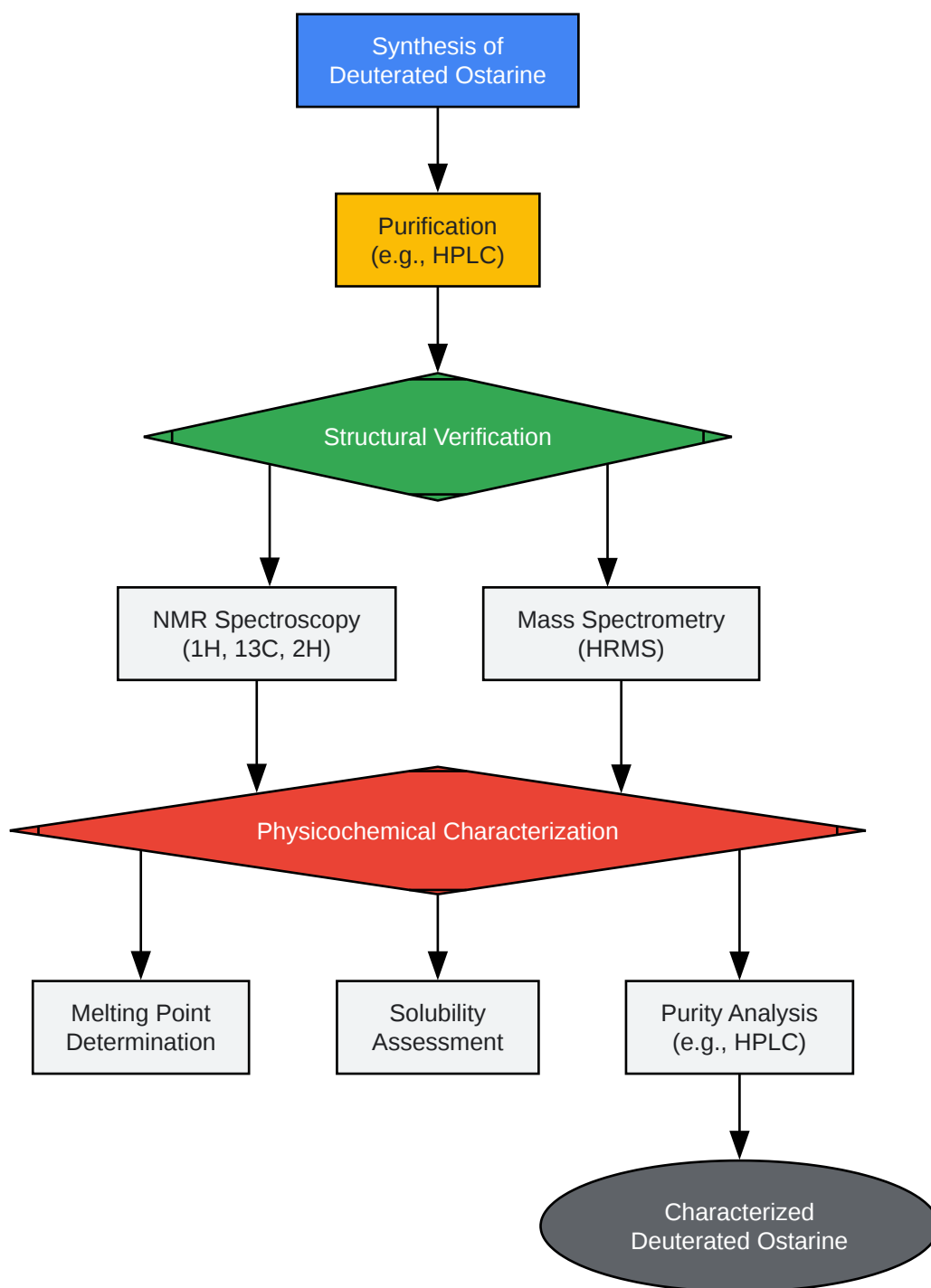
Signaling Pathways and Experimental Workflows

The biological effects of Ostarine are mediated through its interaction with the androgen receptor and subsequent modulation of downstream signaling pathways. The following diagrams illustrate these processes and a typical experimental workflow for characterizing deuterated Ostarine.



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Caption: Ostarine's mechanism of action via the Androgen Receptor signaling pathway.



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